

Validation Parameters for Regulatory Compliance of Dimetridazole

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Compound Focus: Dimetridazole

CAS No.: 551-92-8

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The table below summarizes the key validation parameters for an HPLC-MS/MS method to detect **Dimetridazole** and its metabolite, 2-hydroxymethyl-1-methyl-5-nitroimidazole (HMMNI), in poultry tissues and eggs, as required for regulatory compliance [1].

Parameter	Description / Value for DMZ & HMMNI
Analytical Technique	High-Performance Liquid Chromatography Tandem Mass Spectrometry (HPLC-MS/MS) [1]
Linearity	Strong linear relationship ($r^2 > 0.99$) in the range of 1–100 ng/g in tissues and eggs [1]
Limit of Detection (LOD)	0.5 ng/g [1]
Limit of Quantification (LOQ)	1.0 ng/g [1]
Accuracy (Recovery Rate)	Average recoveries between 84.90% and 103.01% [1]
Precision	Coefficients of variation (CV) below 15% for both intra-day and inter-day analyses [1]
Residue Markers	DMZ and its metabolite HMMNI [1]

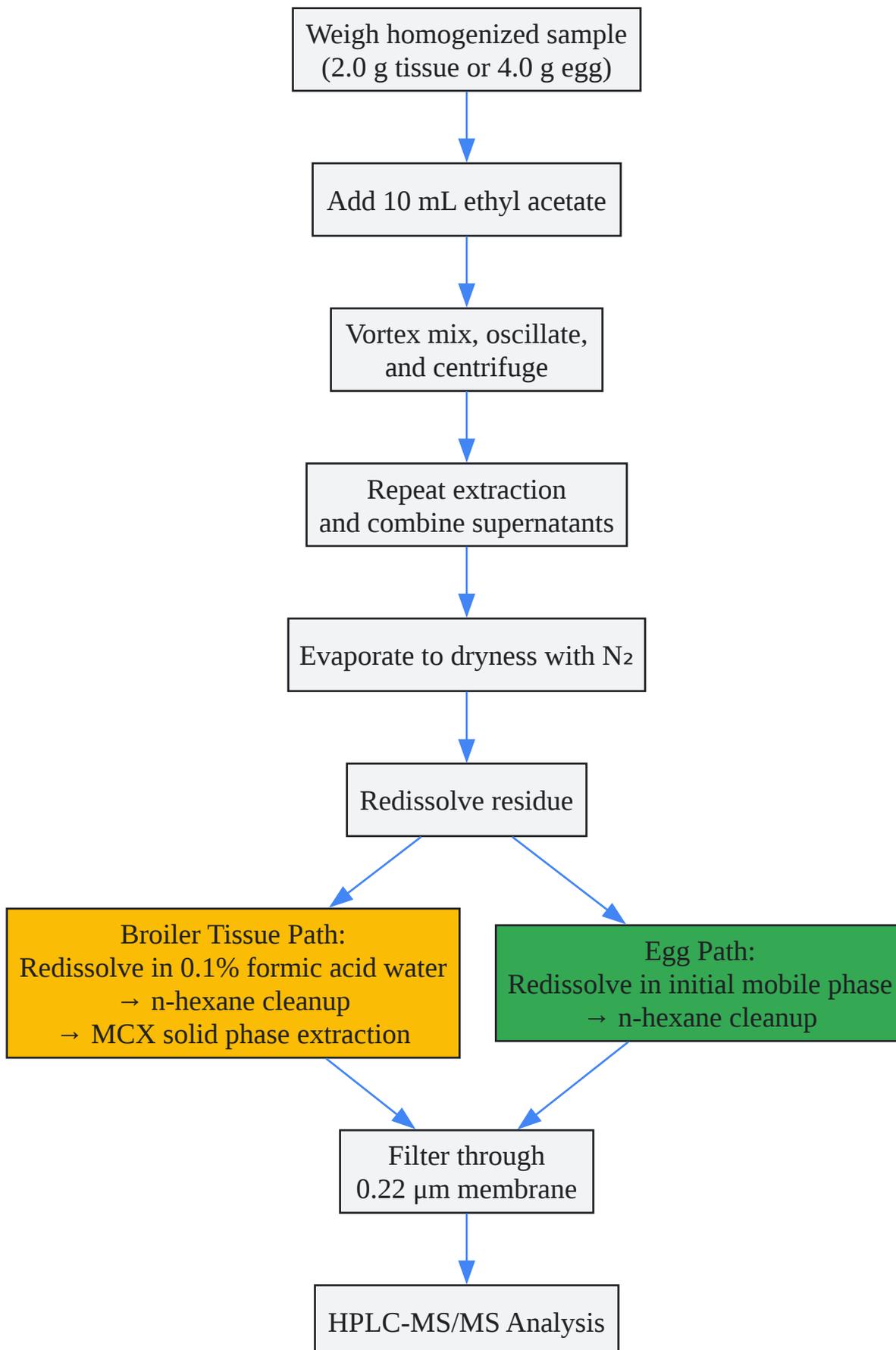
Parameter	Description / Value for DMZ & HMMNI
Key Regulatory Withdrawal Times	Withdrawal time of 11 days for broilers; Egg abandonment period of 14 days for laying hens [1]

Experimental Protocols for Method Validation

Here are the detailed methodologies for the key experiments used to establish the validation parameters.

Sample Preparation and Analysis Workflow

The sample preparation process is critical for accurate detection and can be visualized as follows:



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Detailed Liquid Chromatography and Mass Spectrometry Parameters

The precise instrumental conditions are vital for method reproducibility [1].

- **Liquid Chromatography Conditions:**

- **Column:** Phenomenex Luna C18 Column (150 mm × 2 mm, 5 μm)
- **Column Temperature:** 30°C
- **Mobile Phase:** A) Water with 0.1% formic acid; B) Acetonitrile
- **Gradient Elution:**
 - 0 min: 90% A, 10% B
 - 5 min: 70% A, 30% B
 - 6 min: 90% A, 10% B
 - 8 min: 90% A, 10% B
- **Flow Rate:** 0.25 mL/min
- **Injection Volume:** 5 μL

- **Mass Spectrometry Conditions:**

- **Instrument:** API5500 QTrap with ESI source
- **Ionization Mode:** Positive electrospray ionization (ESI+)
- **Interface Voltage:** 4,500 V
- **Temperature:** 500°C
- **Data Acquisition:** Multiple Reaction Monitoring (MRM)

The specific MRM parameters for each compound are detailed in the table below [1].

Analyte	Retention Time (min)	Precursor Ion (m/z)	Product Ion (m/z)
Dimetridazole (DMZ)	4.65	142.2	95.9* / 80.9
HMMNI	3.85	158.2	140.4* / 54.8

*Indicates the quantitative ion.

Dimetridazole Metabolism and Regulatory Context

Understanding the metabolic fate of DMZ is fundamental to setting these compliance parameters.

- **Metabolic Pathway:** In target organisms, DMZ is primarily metabolized (hydroxylated) to its major metabolite, HMMNI [1]. Studies on *Bacteroides fragilis* show that in susceptible strains, DMZ undergoes a reduction pathway that produces a toxic form, leading to bacterial cell death. In resistant strains, a different reduction pathway converts DMZ directly to a non-toxic amine derivative [2].
- **Regulatory Status and Toxicity:** Due to **genotoxicity and carcinogenicity concerns**, the use of DMZ in food-producing animals is **prohibited in many countries**, including the European Union and China [1] [3]. Regulatory bodies like the Joint FAO/WHO Expert Committee on Food Additives (JECFA) mandate that DMZ or its metabolites should not be detectable in animal-derived foods [1]. This "zero tolerance" policy is why highly sensitive methods with very low LODs and LOQs are required for compliance monitoring.

Emerging Research and Alternatives

While DMZ is a veterinary drug, its alternatives in human medicine are different. The tables below provide context.

Alternative Drug	Drug Class	Primary Uses (in humans)
Tinidazole [4]	Nitroimidazole	Amebiasis, Bacterial Vaginosis, Giardiasis, Trichomoniasis
Secnidazole (Solosec) [4]	Nitroimidazole	Bacterial Vaginosis, Trichomoniasis
Clindamycin (Cleocin) [4]	Lincosamide	Anaerobic Infections, Skin/Respiratory Infections
Vancomycin (Vancocin) [4]	Glycopeptide	<i>Clostridioides difficile</i> Infections, Enterocolitis
Nitazoxanide (Alinia) [4]	Antiprotozoal	Diarrhea caused by <i>Giardia</i> or <i>Cryptosporidium</i> , <i>C. diff</i>

Recent studies explore repurposing DMZ as an **antivirulence agent** against *Pseudomonas aeruginosa* by disrupting its Quorum Sensing system, and as a **potentiator** to revive the activity of other antibiotics like

cefotaxime against multidrug-resistant *E. coli* [5] [6] [7]. These potential new applications would also require robust analytical methods for development and quality control.

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